

Valtrate: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Valtrate is a prominent iridoid, a class of monoterpenoids, primarily isolated from plant species of the Valeriana genus, commonly known as valerian.[1] It is one of the active compounds known as valepotriates, which are recognized for their diverse biological activities. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key signaling pathways modulated by **Valtrate**, tailored for professionals in research and drug development.

Chemical Structure and Identifiers

Valtrate possesses a complex chemical architecture characterized by a spiro[cyclopenta[c]pyran-7,2'-oxirane] core structure. Its systematic IUPAC name is [(1S,6S,7R,7aS)-4-(acetyloxymethyl)-1-(3-methylbutanoyloxy)spiro[6,7a-dihydro-1H-cyclopenta[c]pyran-7,2'-oxirane]-6-yl] 3-methylbutanoate.[2]



Identifier	Value
IUPAC Name	[(1S,6S,7R,7aS)-4-(acetyloxymethyl)-1-(3-methylbutanoyloxy)spiro[6,7a-dihydro-1H-cyclopenta[c]pyran-7,2'-oxirane]-6-yl] 3-methylbutanoate[2]
CAS Number	18296-44-1[3]
Molecular Formula	C22H30O8[2]
Molecular Weight	422.47 g/mol [3]
SMILES	CC(C)CC(=0)O[C@H]1C=C2INVALID-LINKINVALID-LINKOC(=0)CC(C)C
InChI Key	BDIAUFOIMFAIPU-KVJIRVJXSA-N

Physicochemical Properties

Valtrate is typically described as a yellow, oily liquid.[3] Due to its ester functionalities, it exhibits limited solubility in water but is soluble in organic solvents such as chloroform, methanol, and DMSO.[3]

Property	Value
Physical State	Oil / Yellow Liquid[3]
Boiling Point (Predicted)	525.9 ± 50.0 °C[3]
Density (Predicted)	1.22 ± 0.1 g/cm ³ [3]
Solubility	Slightly soluble in Chloroform and Methanol; Soluble in DMSO[3]

Note: Experimentally determined melting and boiling points are not readily available in the reviewed literature. Aqueous solubility data in quantitative terms (e.g., mg/mL) is also not specified.

Biological Activity and Signaling Pathways



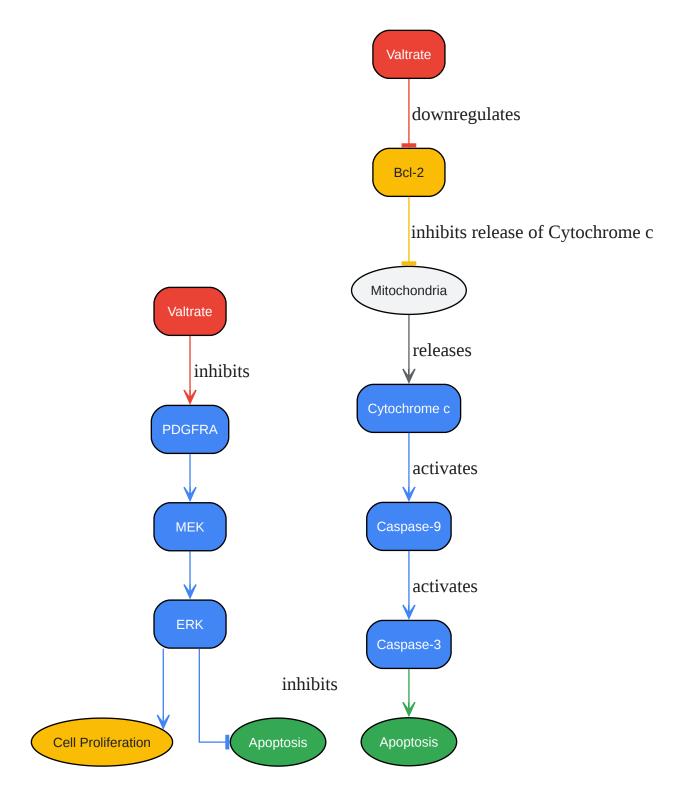
Valtrate has demonstrated a range of biological activities, including anti-cancer, anti-epileptic, and anxiolytic effects. Its mechanisms of action involve the modulation of several key signaling pathways.

Anti-Cancer Activity

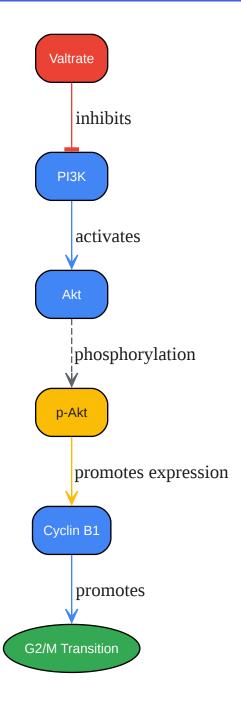
1. PDGFRA/MEK/ERK Signaling Pathway in Glioblastoma:

In glioblastoma cells, **Valtrate** has been shown to inhibit proliferation and induce apoptosis by downregulating the Platelet-Derived Growth Factor Receptor Alpha (PDGFRA). This leads to the subsequent inhibition of the downstream MEK/ERK signaling pathway.









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